

# 1-(2-(Methoxymethoxy)phenyl)ethanone

## molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: 1-(2-(Methoxymethoxy)phenyl)ethanone

Cat. No.: B1354052

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## Technical Overview of 1-(2-(Methoxymethoxy)phenyl)ethanone

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise summary of the core physicochemical properties of the organic compound **1-(2-(Methoxymethoxy)phenyl)ethanone**, a substance of interest in synthetic chemistry and potentially for further research applications. Due to the limited availability of in-depth experimental data in public databases, this guide focuses on the fundamental molecular characteristics.

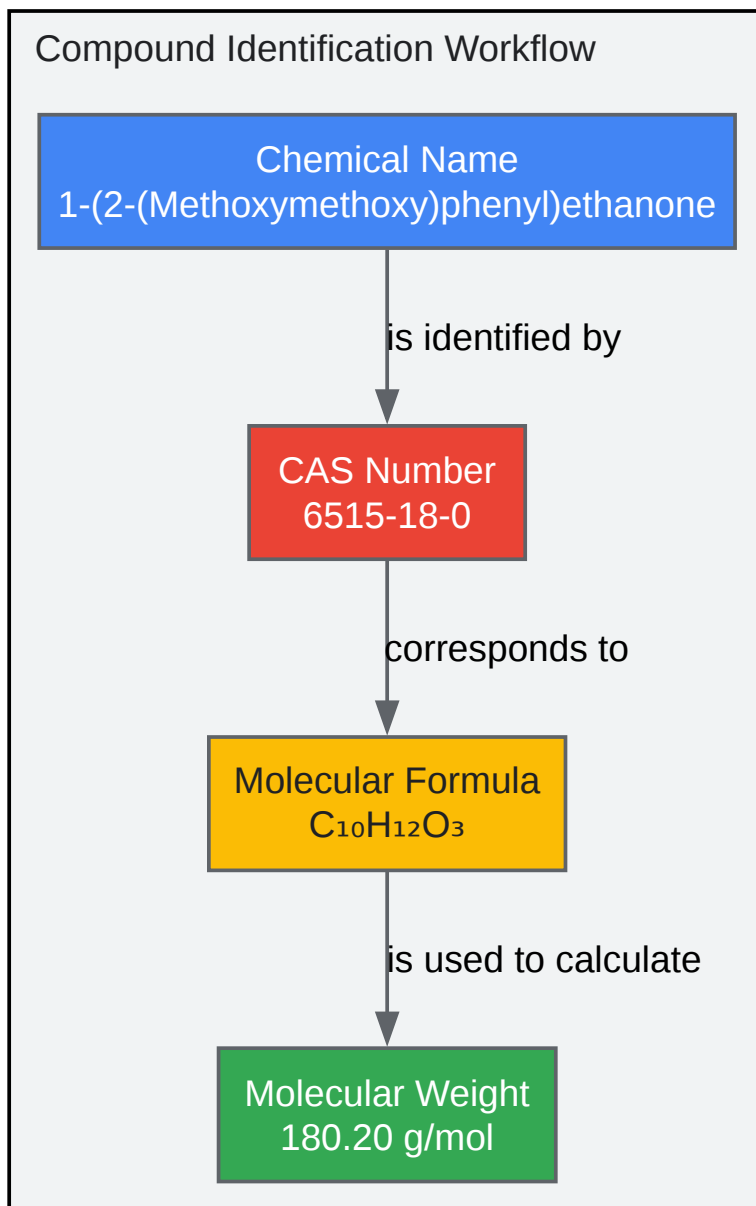
### Core Molecular Data

The primary molecular identifiers and properties of **1-(2-(Methoxymethoxy)phenyl)ethanone** are summarized below. This information is crucial for experimental design, analytical characterization, and computational modeling.

| Identifier        | Value                                                                    | Source    |
|-------------------|--------------------------------------------------------------------------|-----------|
| Chemical Name     | 1-(2-(Methoxymethoxy)phenyl)ethanone                                     | [1]       |
| CAS Number        | 6515-18-0                                                                | [1][2][3] |
| Molecular Formula | C <sub>10</sub> H <sub>12</sub> O <sub>3</sub>                           | [1][2]    |
| Molecular Weight  | 180.20 g/mol                                                             | [1][2][3] |
| Synonyms          | 1-(2-(Methoxymethoxy)phenyl)ethanone, 1-(2-Methoxymethoxyphenyl)ethanone | [1]       |

## Logical Structure of Compound Identification

The process for identifying the key properties of a chemical compound like **1-(2-(Methoxymethoxy)phenyl)ethanone** follows a logical progression. The diagram below illustrates this workflow, starting from the chemical name and leading to its fundamental physicochemical properties.



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Caption: Workflow for determining the molecular properties of a chemical compound.

## Experimental Protocols and Further Research

Currently, detailed experimental protocols, such as synthesis, purification, or in-vitro/in-vivo assays, for **1-(2-(Methoxymethoxy)phenyl)ethanone** are not readily available in the public

domain. Similarly, information regarding its biological activity, signaling pathway interactions, or applications in drug development is limited.

Researchers interested in this compound are encouraged to perform their own experimental investigations to determine its properties and potential applications. The data presented in this guide can serve as a foundational reference for such studies.

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## References

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)